

6-Tridecyltetrahydro-2H-pyran-2-one: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 6-Tridecyltetrahydro-2H-pyran-2-one

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Tridecyltetrahydro-2H-pyran-2-one, a member of the δ -lactone class of organic compounds, is characterized by a six-membered ring containing an ester group and a long C13 alkyl chain at the 6th position. While specific research on this particular long-chain lactone is limited, the broader family of 6-alkyl-tetrahydro-2H-pyran-2-ones has garnered scientific interest due to their diverse biological activities. This technical guide provides a comprehensive review of the available knowledge pertinent to **6-tridecyltetrahydro-2H-pyran-2-one**, drawing upon data from structurally similar compounds to infer its potential properties, synthesis, and biological functions. This document aims to serve as a foundational resource for researchers and professionals in drug development interested in exploring the therapeutic and industrial potential of this and related long-chain δ -lactones.

Chemical and Physical Properties

Based on available data for **6-tridecyltetrahydro-2H-pyran-2-one**, its fundamental properties are summarized below.^[1]

Property	Value
Molecular Formula	C ₁₈ H ₃₄ O ₂
Molecular Weight	282.47 g/mol
CAS Number	1227-51-6
IUPAC Name	6-tridecyl-oxan-2-one
Synonyms	δ-Octadecalactone, 5-Hydroxyoctadecanoic acid lactone

Synthesis of 6-Alkyl-tetrahydro-2H-pyran-2-ones

A general and direct method for the synthesis of δ-lactones involves the palladium-catalyzed activation of γ-C(sp³)–H bonds in aliphatic carboxylic acids followed by olefination. This approach allows for the construction of the six-membered lactone ring.

Experimental Protocol: General Synthesis of 6-Alkyl-δ-Lactones

This protocol describes a general method for the synthesis of 6-alkyl-δ-lactones from an appropriate aliphatic carboxylic acid and an olefin partner.

Materials:

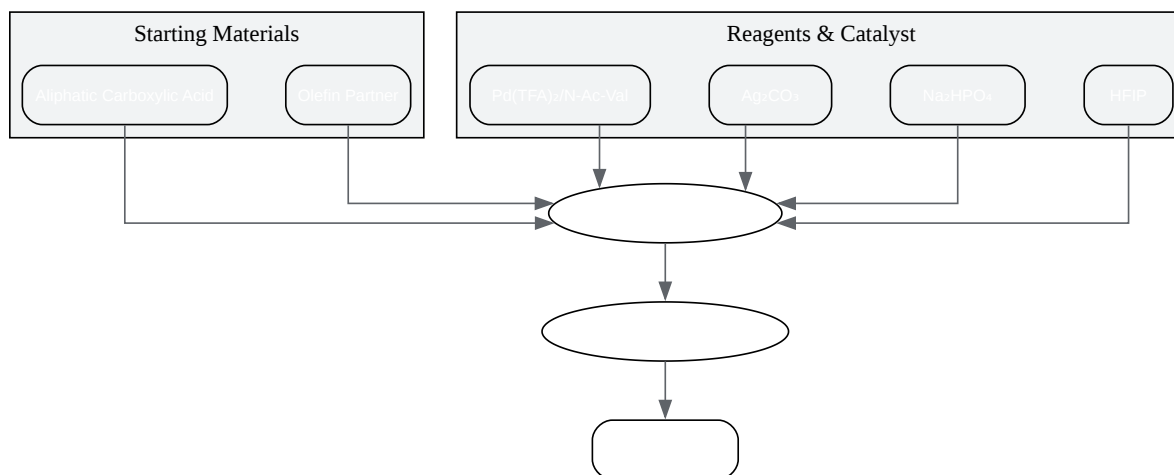
- Aliphatic carboxylic acid (with a γ-C-H bond)
- Olefin (e.g., benzyl acrylate)
- Palladium(II) trifluoroacetate (Pd(TFA)₂) (10 mol%)
- N-Acetyl-valine (N-Ac-Val) (20 mol%)
- Silver carbonate (Ag₂CO₃) (2 equivalents)
- Disodium phosphate (Na₂HPO₄) (1 equivalent)

- 1,1,1,3,3,3-Hexafluoroisopropanol (HFIP)

Procedure:

- To a reaction vessel, add the aliphatic carboxylic acid (1 equivalent), the olefin (1.5 equivalents), Pd(TFA)₂ (10 mol%), N-Ac-Val (20 mol%), Ag₂CO₃ (2 equivalents), and Na₂HPO₄ (1 equivalent).
- Add HFIP as the solvent.
- Seal the vessel and heat the reaction mixture at 120 °C for 12 hours.
- After cooling to room temperature, the reaction mixture is purified by column chromatography to isolate the desired δ -lactone.

Synthesis Workflow



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Caption: General workflow for the synthesis of 6-alkyl- δ -lactones.

Potential Biological Activities and Mechanisms

While direct biological data for **6-tridecyltetrahydro-2H-pyran-2-one** is scarce, studies on other long-chain δ -lactones suggest potential antifungal, anti-inflammatory, and insecticidal activities.

Antifungal Activity

Long-chain δ -lactones have demonstrated activity against various fungal species. The mechanism of action is believed to involve disruption of the fungal cell wall and membrane.

Quantitative Data for Antifungal Activity of a Structurally Similar Lactone (6-Pentyl-2H-pyran-2-one):

Fungal Species	EC ₅₀ (μ g/mL)	Reference
Peronophythora litchii	~43	[2]

Note: This data is for a related compound and should be considered indicative.

Experimental Protocol: Antifungal Susceptibility Testing (Broth Microdilution)

This protocol outlines a standard method for determining the minimum inhibitory concentration (MIC) of a compound against a fungal strain.[3][4]

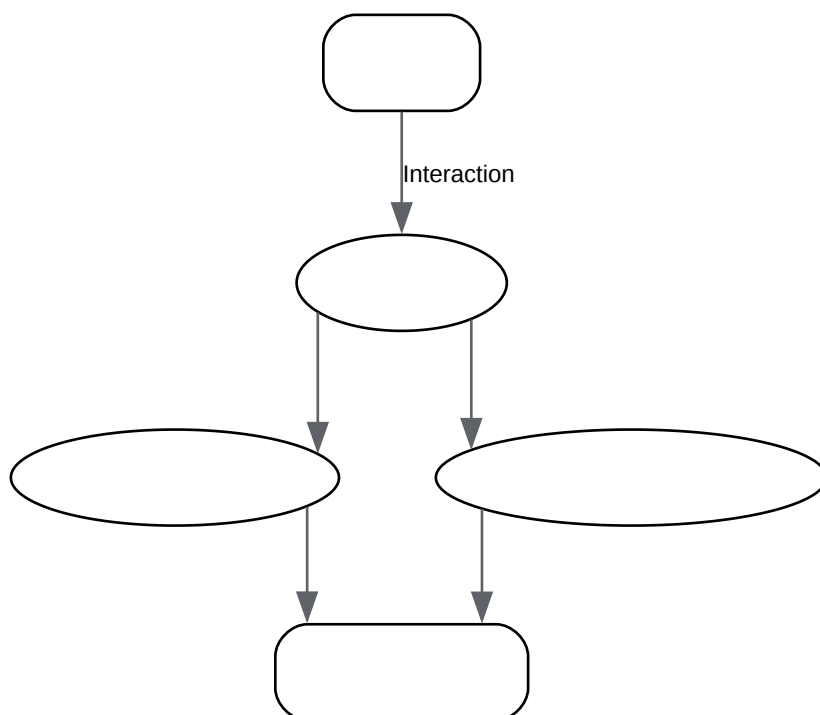
Materials:

- Test compound (e.g., **6-tridecyltetrahydro-2H-pyran-2-one**)
- Fungal isolate
- Standardized liquid culture medium (e.g., RPMI-1640)
- 96-well microtiter plates
- Spectrophotometer or plate reader

Procedure:

- Prepare a stock solution of the test compound in a suitable solvent (e.g., DMSO).
- Perform serial two-fold dilutions of the compound in the culture medium in the wells of a 96-well plate.
- Prepare a standardized inoculum of the fungal organism.
- Add the fungal inoculum to each well.
- Include positive (no compound) and negative (no inoculum) controls.
- Incubate the plate at an appropriate temperature (e.g., 35°C) for 24-48 hours.
- Determine the MIC, which is the lowest concentration of the compound that causes a significant inhibition of fungal growth (e.g., $\geq 50\%$ reduction in turbidity compared to the positive control), either visually or using a spectrophotometer.

Antifungal Action Workflow

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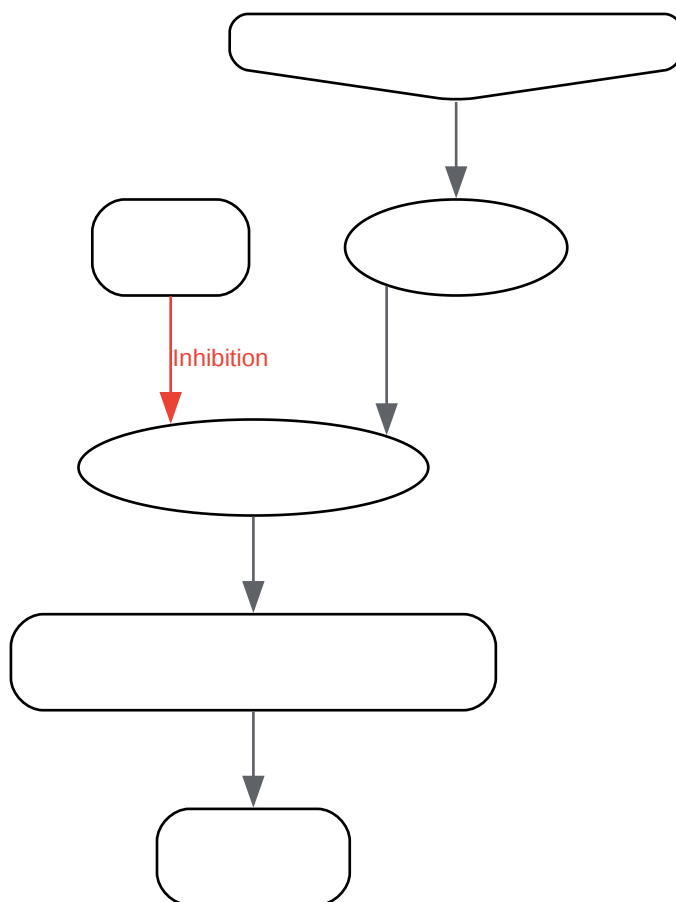
Caption: Proposed mechanism of antifungal action for δ -lactones.

Anti-inflammatory Activity

Certain tetrahydropyran derivatives have been shown to possess anti-inflammatory properties by reducing the production of pro-inflammatory cytokines.[5][6][7]

Potential Anti-inflammatory Mechanism: Studies on related compounds suggest that the anti-inflammatory effects may be mediated through the inhibition of pro-inflammatory cytokine production, such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6).

Anti-inflammatory Signaling Pathway



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Caption: Potential anti-inflammatory mechanism of δ -lactones.

Insecticidal Activity

Lactone derivatives have demonstrated toxicity against various insect pests. The mechanism may involve targeting the insect's nervous system.^{[8][9]}

Quantitative Data for Insecticidal Activity of δ -Lactones: Some synthetic δ -lactones have shown significant insecticidal activity against fruit flies (*Drosophila suzukii*), with LC_{50} values in the range of 1.04 to 1.13 g/L.^[9]

Experimental Protocol: Insecticidal Bioassay (Topical Application)

This protocol describes a method to assess the contact toxicity of a compound to insects.

Materials:

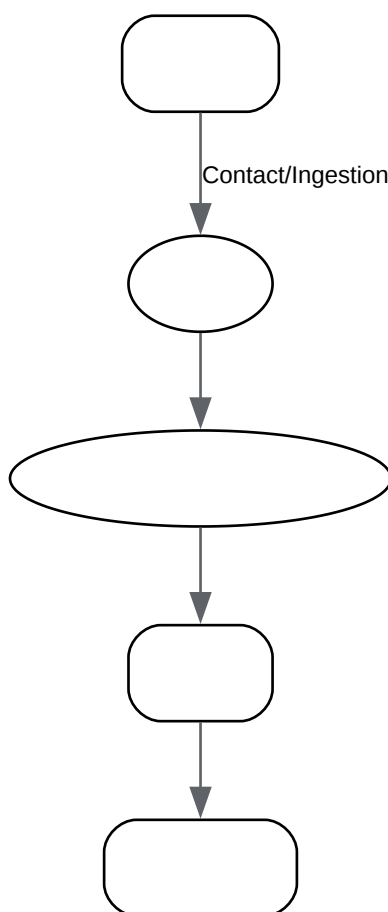
- Test compound
- Acetone or other suitable solvent
- Microsyringe
- Test insects (e.g., fruit flies)
- Observation chambers

Procedure:

- Prepare a series of dilutions of the test compound in the solvent.
- Anesthetize the insects (e.g., with CO_2).
- Apply a small, precise volume (e.g., 1 μ L) of the test solution to the dorsal thorax of each insect using a microsyringe.
- A control group should be treated with the solvent only.
- Place the treated insects in observation chambers with access to food and water.

- Record mortality at specified time intervals (e.g., 24, 48, 72 hours).
- Calculate the LD₅₀ (the dose required to kill 50% of the test population).

Insecticidal Action Workflow



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Caption: Proposed workflow of insecticidal action for δ -lactones.

Conclusion

6-Tridecyltetrahydro-2H-pyran-2-one represents an understudied molecule within the promising class of long-chain δ -lactones. While direct experimental data is limited, this guide provides a framework for its synthesis and potential biological activities based on analogous compounds. The presented protocols for synthesis and bioassays, along with the hypothesized mechanisms of action, offer a solid starting point for researchers and drug development

professionals. Further investigation into the specific properties and biological profile of **6-tridecyltetrahydro-2H-pyran-2-one** is warranted to unlock its full therapeutic and industrial potential. The information compiled herein should facilitate and encourage such future research endeavors.

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References

- 1. 2H-Pyran-2-one, tetrahydro-6-tridecyl- [webbook.nist.gov]
- 2. mdpi.com [mdpi.com]
- 3. A Practical Guide to Antifungal Susceptibility Testing - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Antifungal Susceptibility Testing: Current Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Analgesic and Anti-inflammatory Potential of the New Tetrahydropyran Derivative (2s,6s)-6-ethyl-tetrahydro-2h-pyran-2-yl) Methanol - Castro - Anti-Inflammatory & Anti-Allergy Agents in Medicinal Chemistry [rjeid.com]
- 6. benthamdirect.com [benthamdirect.com]
- 7. Analgesic and Anti-inflammatory Potential of the New Tetrahydropyran Derivative (2s,6s)-6-ethyl-tetrahydro-2h-pyran-2-yl) Methanol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. EP2172473A1 - Alpha, beta-unsaturated, delta-lactones, process for their preparation and their application as pesticides - Google Patents [patents.google.com]
- 9. Novel Lactone-Based Insecticides and Drosophila suzukii Management: Synthesis, Potential Action Mechanisms and Selectivity for Non-Target Parasitoids - PMC [pmc.ncbi.nlm.nih.gov]
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